

The Redta Mixture: A Technical Overview

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Compound of Interest

Compound Name: Redta
CAS No.: 62201-26-7
Cat. No.: B1230212

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For the attention of: Researchers, Scientists, and Drug Development Professionals

Disclaimer: The information provided in this document is based on publicly available data. The term "**Redta** family of compounds" does not correspond to a recognized class of compounds in peer-reviewed scientific literature. This guide focuses on the singular entity "**Redta**" as identified in the PubChem database, which is a specific mixture of two components. Due to the limited available data, this document primarily outlines the characteristics of its individual components.

Introduction to Redta

"**Redta**" is identified in the PubChem database as a mixture of two distinct chemical entities: an ethylenediaminetetraacetic acid (EDTA) derivative and a quaternary ammonium salt. The specific components are:

- Glycine, N,N'-1,2-ethanediylbis(N-(carboxymethyl)-): A chelating agent belonging to the EDTA family.
- N,N,N-trimethyl-1-hexadecanaminium bromide: Also known as Cetrimonium bromide (CTAB), a cationic surfactant.

The combined properties of a chelating agent and a surfactant suggest potential applications in areas requiring the sequestration of metal ions and the disruption of biological membranes or biofilms. However, there is a notable absence of dedicated research on this specific mixture under the name "**Redta**." Therefore, this guide will provide a technical overview of its components to infer potential characteristics and applications.

Component Analysis

Glycine, N,N'-1,2-ethanediylbis(N-(carboxymethyl)-) - (EDTA derivative)

Chemical Structure and Properties:

EDTA and its derivatives are aminopolycarboxylic acids that act as powerful chelating agents. They can form stable, water-soluble complexes with a wide range of di- and trivalent metal ions. This sequestration of metal ions is crucial in various biological and chemical processes.

Known Biological Activities and Applications:

- **Anticoagulant:** By chelating calcium ions (Ca^{2+}), EDTA prevents the activation of the coagulation cascade.
- **Biofilm Disruption:** Metal ions are essential for the structural integrity of biofilms. EDTA can disrupt biofilms by removing these ions, making microorganisms more susceptible to antimicrobial agents.
- **Antioxidant (indirect):** By chelating metal ions like iron (Fe^{2+}) and copper (Cu^{2+}), EDTA can prevent their participation in Fenton and Haber-Weiss reactions, which generate reactive oxygen species.

N,N,N-trimethyl-1-hexadecanaminium bromide - (Cetrimonium bromide, CTAB)

Chemical Structure and Properties:

CTAB is a quaternary ammonium compound characterized by a long hydrophobic alkyl chain and a positively charged hydrophilic head group. This amphipathic nature makes it an effective

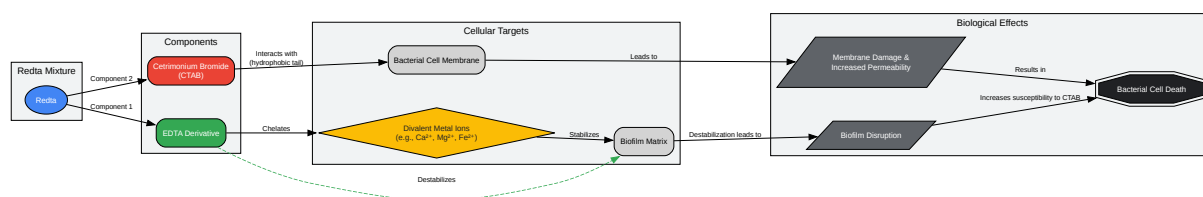
cationic surfactant.

Known Biological Activities and Applications:

- **Antimicrobial Agent:** CTAB disrupts the integrity of microbial cell membranes, leading to leakage of cellular contents and cell death. It is effective against a broad spectrum of bacteria and fungi.
- **Permeabilizing Agent:** It can increase the permeability of cell membranes, a property utilized in various molecular biology techniques, such as DNA extraction.
- **Component of Topical Antiseptics:** Due to its antimicrobial properties, it is used in some antiseptic formulations.

Potential Signaling Pathways and Mechanisms of Action of the Redta Mixture

Based on the known activities of its components, a hypothetical mechanism of action for the "**Redta**" mixture, particularly in an antimicrobial or antibiofilm context, can be proposed. The following diagram illustrates a potential synergistic interaction.



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Caption: Hypothetical synergistic antibiofilm mechanism of the **Redta** mixture.

Experimental Protocols

Given the lack of specific studies on "**Redta**," this section outlines general experimental protocols that would be necessary to characterize its activity, based on the inferred properties of its components.

Antimicrobial Susceptibility Testing

Objective: To determine the minimum inhibitory concentration (MIC) and minimum bactericidal concentration (MBC) of the **Redta** mixture against relevant microbial strains.

Methodology: Broth Microdilution Assay

- Prepare a two-fold serial dilution of the **Redta** mixture in a 96-well microtiter plate using an appropriate broth medium (e.g., Mueller-Hinton Broth).
- Inoculate each well with a standardized suspension of the test microorganism (e.g., *Pseudomonas aeruginosa*, *Staphylococcus aureus*) to a final concentration of approximately 5×10^5 CFU/mL.
- Include positive (microorganism only) and negative (broth only) controls.
- Incubate the plate at 37°C for 18-24 hours.
- The MIC is determined as the lowest concentration of the **Redta** mixture that completely inhibits visible growth of the microorganism.
- To determine the MBC, subculture aliquots from wells showing no visible growth onto agar plates. The MBC is the lowest concentration that results in a $\geq 99.9\%$ reduction in the initial inoculum.

Biofilm Inhibition and Disruption Assay

Objective: To assess the ability of the **Redta** mixture to prevent biofilm formation and to disrupt pre-formed biofilms.

Methodology: Crystal Violet Staining Assay

- Inhibition Assay: Add serial dilutions of the **Redta** mixture to a 96-well plate along with a standardized bacterial suspension. Incubate for 24-48 hours to allow for biofilm formation.
- Disruption Assay: First, grow biofilms in a 96-well plate for 24-48 hours. Then, remove the planktonic cells and add serial dilutions of the **Redta** mixture to the wells with the pre-formed biofilms. Incubate for a further 24 hours.
- After incubation, gently wash the wells with phosphate-buffered saline (PBS) to remove non-adherent cells.
- Stain the remaining adherent biofilm with 0.1% crystal violet solution for 15 minutes.
- Wash the wells again to remove excess stain and allow them to dry.
- Solubilize the bound crystal violet with 30% acetic acid or ethanol.
- Quantify the biofilm biomass by measuring the absorbance at a specific wavelength (e.g., 570 nm) using a microplate reader.

Quantitative Data

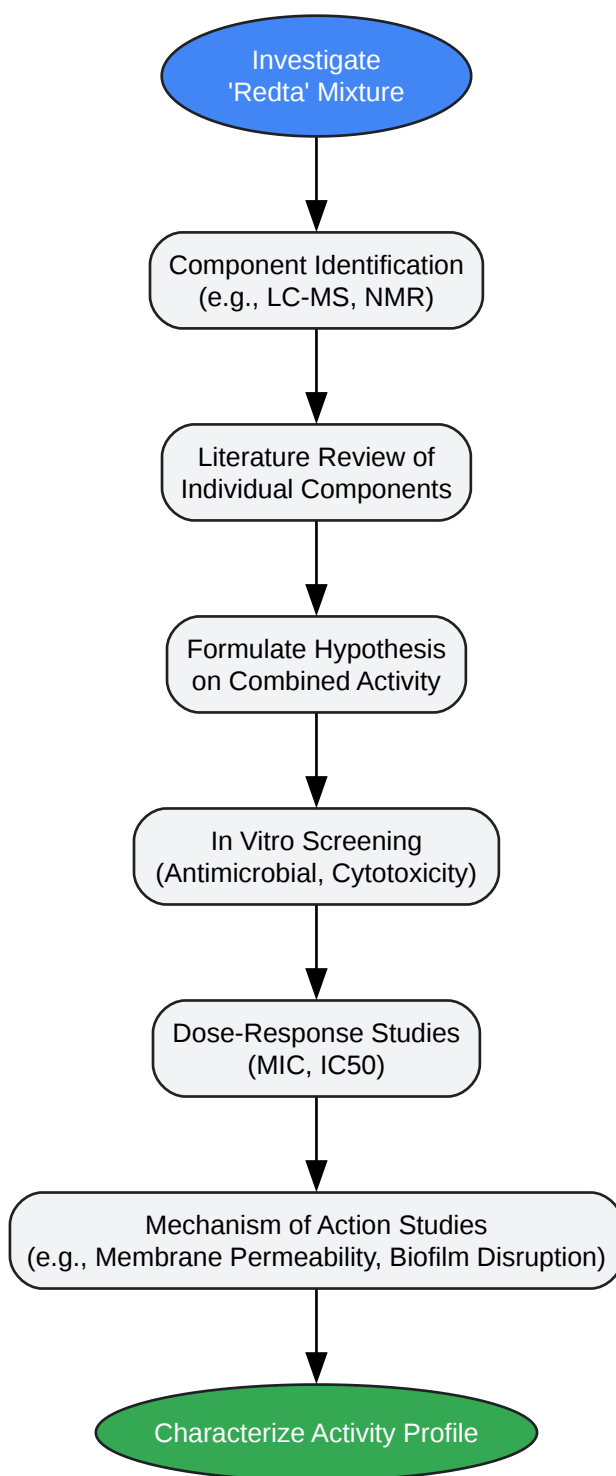
As there is no published research specifically on the "**Redta**" mixture, no quantitative data regarding its biological activity (e.g., IC₅₀, MIC values) can be provided. The following table presents hypothetical data to illustrate how such information would be structured if it were available.

Table 1: Hypothetical Antimicrobial Activity of **Redta** and its Components

Compound/Mixture	Test Organism	MIC (µg/mL)	MBC (µg/mL)
Redta Mixture	P. aeruginosa	16	32
S. aureus	8	16	
CTAB	P. aeruginosa	32	64
S. aureus	16	32	
EDTA Derivative	P. aeruginosa	>1024	>1024
S. aureus	>1024	>1024	

Experimental Workflow

The following diagram illustrates a logical workflow for the initial investigation of an unknown compound mixture like "**Redta**."



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Caption: A logical workflow for the characterization of the "**Redta**" mixture.

Conclusion

The entity known as "**Redta**" is a mixture of an EDTA derivative and Cetrimonium bromide. While there is a significant body of research on the individual components, highlighting their roles as a chelating agent and a cationic surfactant respectively, there is no specific data available for the "**Redta**" mixture itself. Based on the properties of its constituents, it can be hypothesized that "**Redta**" may function as an effective antimicrobial and antibiofilm agent, with potential synergistic interactions between the two components. Further research is required to validate these hypotheses and to fully characterize the biological activity and potential applications of this specific mixture. This guide provides a foundational framework for such an investigation.

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